

Cyclic MKEY TFA: A Technical Guide to its Structure, Sequence, and Therapeutic Potential

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cyclic mkey tfa

Cat. No.: B15611048

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cyclic MKEY TFA is a synthetic cyclic peptide that has emerged as a potent and specific inhibitor of the CXCL4 (platelet factor 4) and CCL5 (RANTES) heterodimer formation. This interaction is a key driver of inflammatory cell recruitment in various pathological conditions. By disrupting this heterodimerization, **Cyclic MKEY TFA** demonstrates significant therapeutic potential in preclinical models of atherosclerosis, abdominal aortic aneurysm, and stroke. This technical guide provides a comprehensive overview of the structure, sequence, and biological activity of **Cyclic MKEY TFA**, including detailed experimental protocols and a summary of key quantitative data.

Structure and Sequence of Cyclic MKEY TFA

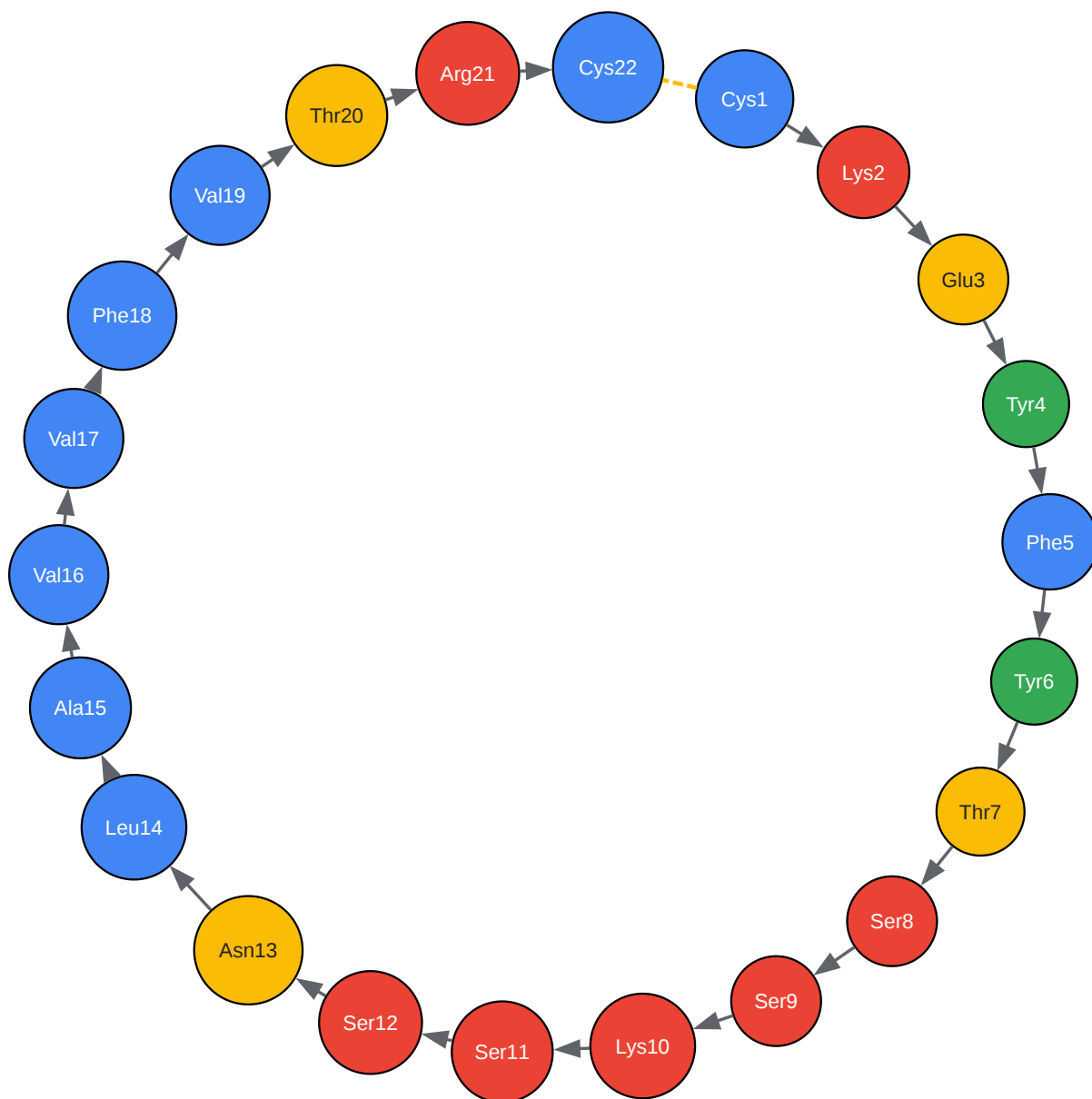
Cyclic MKEY TFA is a 22-amino acid cyclic peptide. The "TFA" designation refers to trifluoroacetic acid, a counterion commonly used in the purification of synthetic peptides.

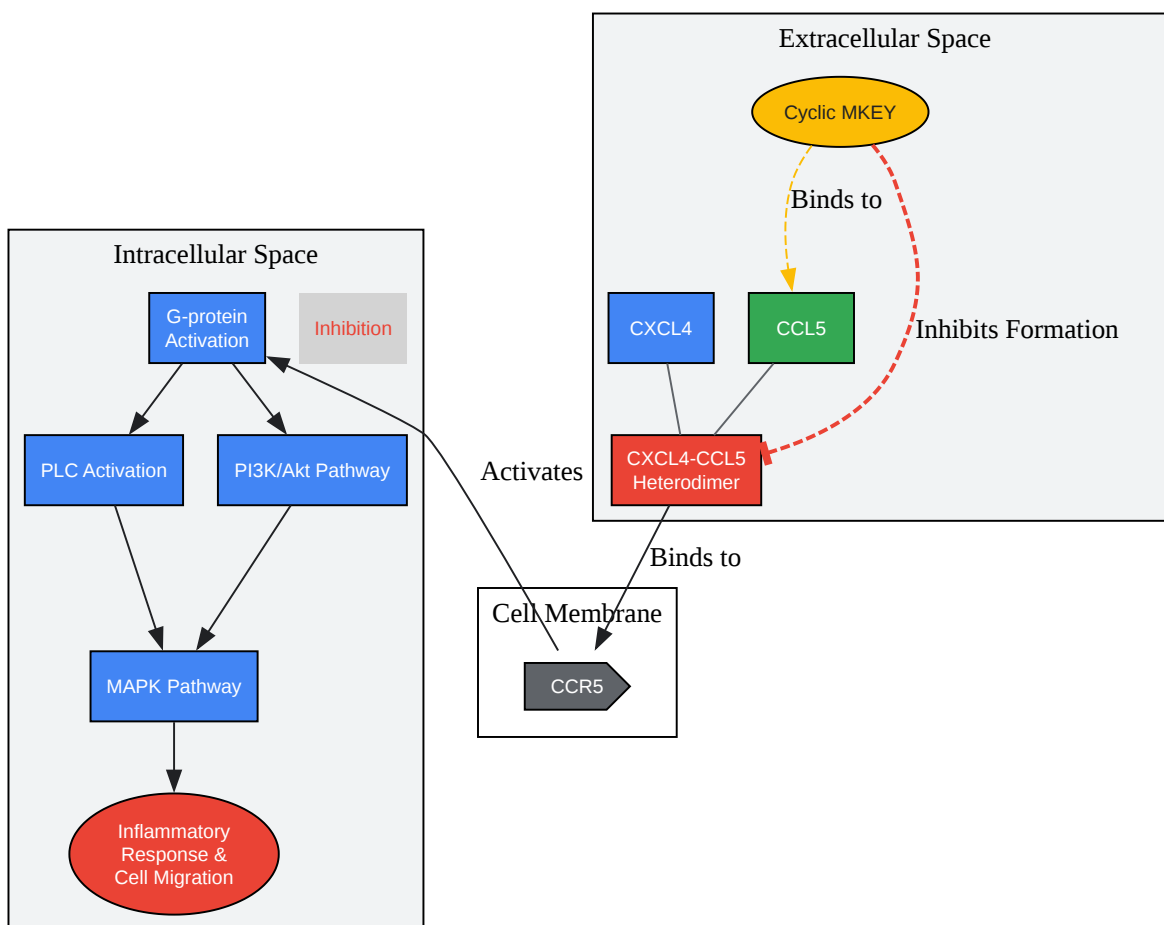
Amino Acid Sequence: Cys-Lys-Glu-Tyr-Phe-Tyr-Thr-Ser-Ser-Lys-Ser-Ser-Asn-Leu-Ala-Val-Val-Phe-Val-Thr-Arg-Cys.[1]

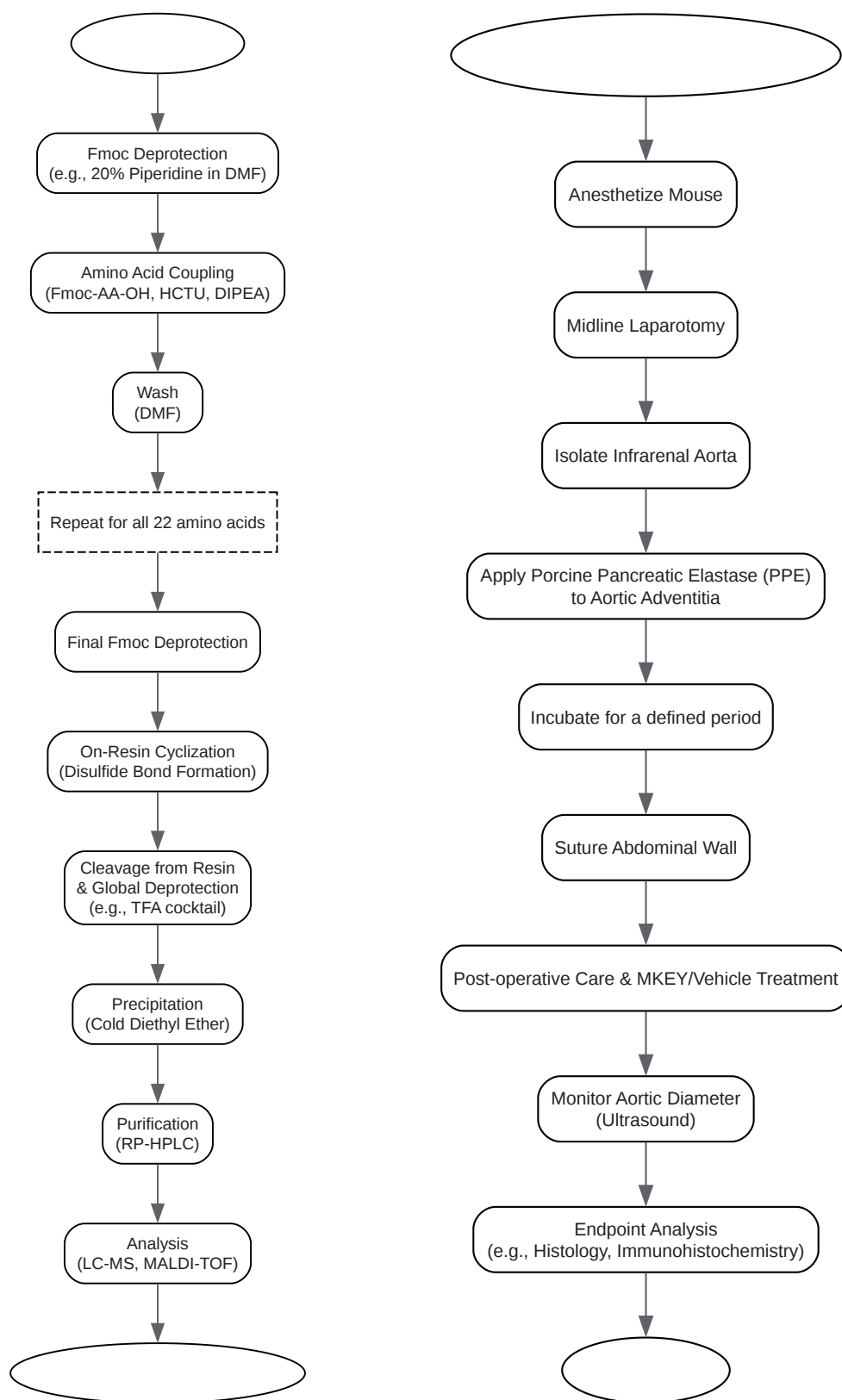
Molecular Formula: $C_{114}H_{171}F_3N_{28}O_{36}S_2$

Structure: The peptide is cyclized via a disulfide bond between the two cysteine residues at positions 1 and 22. This cyclization is crucial for its biological activity.

Below is a 2D representation of the cyclic structure of the MKEY peptide.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- To cite this document: BenchChem. [Cyclic MKEY TFA: A Technical Guide to its Structure, Sequence, and Therapeutic Potential]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15611048/docs#cyclic-mkey-tfa-a-technical-guide-to-its-structure-sequence-and-therapeutic-potential>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check